

# Troubleshooting poor recovery of N-Butyrylglycine during sample extraction

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## Compound of Interest

Compound Name: *N-Butyrylglycine-13C2,15N*

Cat. No.: *B15540844*

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## Technical Support Center: N-Butyrylglycine Sample Extraction

This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges associated with the sample extraction of N-Butyrylglycine, ensuring high recovery and reproducible results.

### Frequently Asked Questions (FAQs)

#### Q1: What are the key chemical properties of N-Butyrylglycine that influence its extraction?

A1: N-Butyrylglycine is a polar molecule, which significantly impacts its behavior during extraction. Understanding its properties is crucial for selecting an appropriate extraction method.

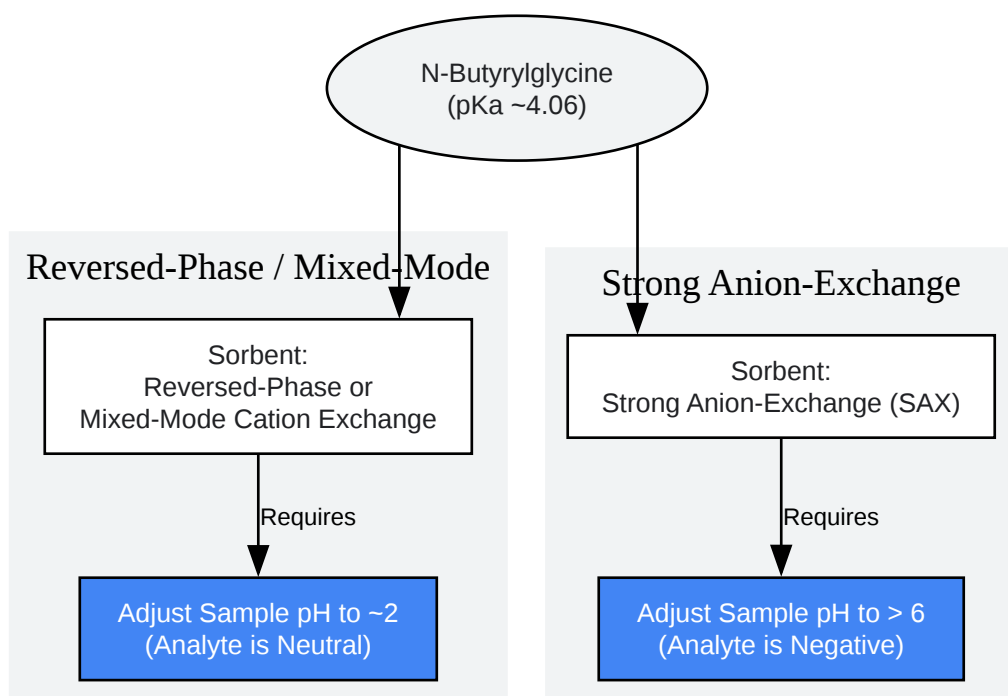
Table 1: Chemical Properties of N-Butyrylglycine

Property	Value	Source	Implication for Extraction
logP	~0.03	[1][2]	Indicates high polarity and preference for aqueous phases. Difficult to extract with non-polar organic solvents in LLE.
pKa (Strongest Acidic)	~4.06	[1][2]	The carboxylic acid group will be deprotonated (negatively charged) at pH > 4.06. pH adjustment is critical for SPE and LLE.
Water Solubility	17.6 g/L	[1][2]	High solubility in water makes it challenging to partition into an organic solvent during LLE.
Physiological Charge	-1	[1][2]	At physiological pH (~7.4), it exists as a negatively charged ion, influencing its interaction with ion-exchange sorbents.

**Q2: I am observing poor recovery of N-Butyrylglycine using a standard reversed-phase Solid-Phase Extraction (SPE) protocol. What are the likely causes and solutions?**

A2: Poor recovery in reversed-phase SPE is a common issue for polar compounds like N-Butyrylglycine. The primary reason is its low affinity for non-polar sorbents.

#### Troubleshooting Workflow for Poor SPE Recovery



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## References

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- 2. MiMeDB: Showing metabocard for N-Butyrylglycine (MMDBc0000549) [mimedb.org]
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